Technical Whitepaper: Physicochemical Profiling and Experimental Handling of 2'-Bromo-2-hydroxyacetophenone

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Compound of Interest	
Compound Name:	*2'-Bromo-2-hydroxyacetophenone*
CAS No.:	*99233-20-2*
Cat. No.:	*B6331890*

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Executive Summary

In the landscape of organic synthesis and drug development, halogenated acetophenones serve as critical electrophilic building blocks for metallocene ligands and active pharmaceutical ingredients (APIs). This whitepaper provides an authoritative, in-depth analysis of **2'-Bromo-2-hydroxyacetophenone** (CAS: 99233-20-2). Designed for senior researchers and application scientists, this guide decodes the causality behind its physical properties, resolves widespread nomenclature conflations in commercial databases, and establishes self-validating experimental protocols for its handling and purification.

Nomenclature Integrity & Structural Causality

A persistent and critical pitfall in modern chemical procurement is the frequent conflation of **2'-Bromo-2-hydroxyacetophenone** with its structural isomer, 2-Bromo-2'-hydroxyacetophenone. As a researcher, you must navigate this prime (

) numbering convention with absolute precision:

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- Unprimed Numbers (1, 2): Refer to the acetyl chain. Position 1 is the carbonyl carbon; position 2 is the alpha-carbon.
- Primed Numbers (1' to 6'): Refer to the aromatic phenyl ring.

Therefore, **2'-Bromo-2-hydroxyacetophenone** indicates that the bromine atom is on the ortho position of the phenyl ring, while the hydroxyl group is on the alpha-carbon of the acetyl group. Because both isomers share an identical molecular weight and exhibit an uncanny convergence in their melting points, automated chemical databases 1[1] between the two.

Structural Divergence Workflow

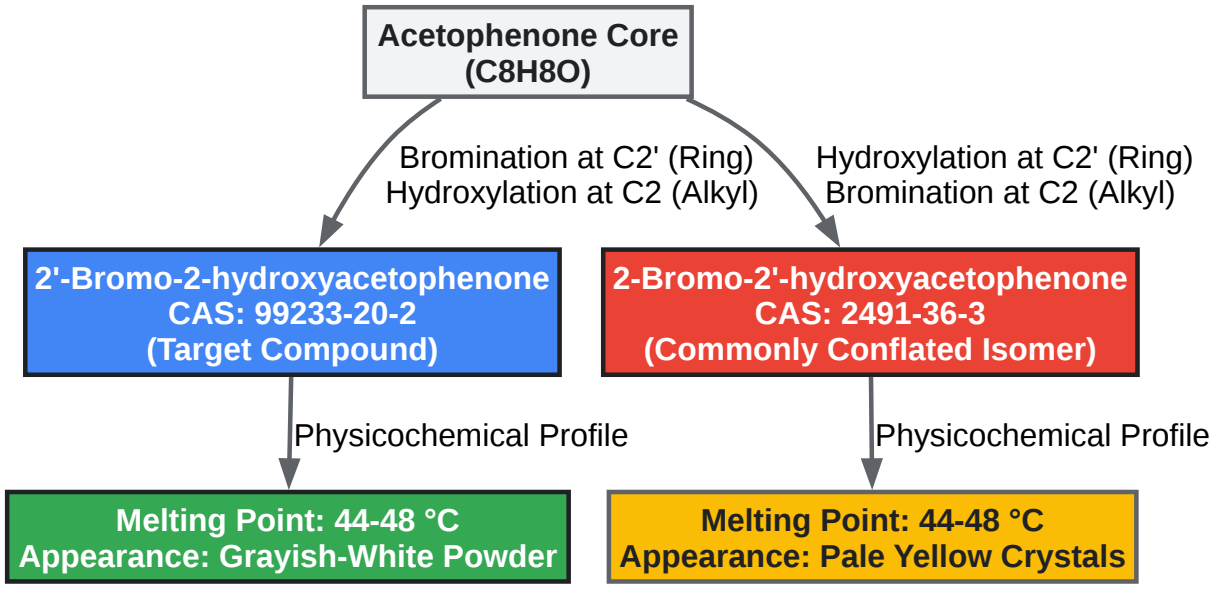

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Fig 1: Structural divergence and physicochemical convergence of acetophenone isomers.

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Physical Properties: Melting Point & Appearance

Understanding the physical state of **2'-Bromo-2-hydroxyacetophenone** requires an analysis of its crystal lattice thermodynamics.

Quantitative Data Summary

Property	2'-Bromo-2-hydroxyacetophenone (Target)	2-Bromo-2'-hydroxyacetophenone (Isomer)
CAS Number	99233-20-2	2491-36-3
IUPAC Name	1-(2-bromophenyl)-2-hydroxyethanone	2-bromo-1-(2-hydroxyphenyl)ethanone
Molecular Formula	$C_8H_7BrO_2$	$C_8H_7BrO_2$
Molecular Weight	215.04 g/mol	215.04 g/mol
Melting Point	44 – 48 °C	44 – 48 °C
Physical Appearance	Grayish-white powder	Pale yellow to yellow crystals
Density	~1.622 g/cm³	Not explicitly standardized
Solubility	Chloroform, Methanol	Chloroform, Ethyl Acetate

The Causality of the 44–48 °C Melting Point

The melting point of an organic solid is a macroscopic manifestation of its microscopic intermolecular forces. For **2'-Bromo-2-hydroxyacetophenone**, the 1[1]. This specific thermal threshold is dictated by two competing thermodynamic forces:

- Intermolecular Hydrogen Bonding: The primary hydroxyl group (-OH) on the alpha-carbon acts as a strong hydrogen bond donor and acceptor, increasing the enthalpy of fusion and driving the melting point upward.
- Steric Hindrance: The bulky bromine atom at the ortho position (2') of the phenyl ring forces the carbonyl group out of coplanarity with the aromatic system. This steric clash disrupts

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optimal crystal packing, preventing the formation of a high-melting crystalline lattice and bringing the melting point down to the mid-40s.

Interestingly, the isomer (CAS 2491-36-3) exhibits the 2[2], but for a different reason: it relies on intramolecular hydrogen bonding (between the phenolic -OH and the carbonyl oxygen), which lowers intermolecular forces, but compensates with a highly polar alpha-bromo dipole. Furthermore, while the target compound presents as a1[1], the isomer typically crystallizes as a 3[3].

Experimental Protocols: Self-Validating Systems

To guarantee scientific integrity, the following protocols are designed as self-validating loops. If a step fails, the protocol natively flags the error before downstream chemistry is compromised.

Protocol A: Rigorous Melting Point Determination

Because **2'-Bromo-2-hydroxyacetophenone** melts slightly above room temperature, ambient moisture and rapid heating will artificially depress the melting point, leading to false assumptions of impurity.

- Step 1: Desiccation (Causality: Moisture Elimination). Place 50 mg of the grayish-white powder in a vacuum desiccator over anhydrous calcium chloride for 12 hours. Reasoning: Water acts as a plasticizer in the crystal lattice, causing freezing point depression.
- Step 2: Capillary Loading. Pack the dried sample into a glass capillary tube to a strict depth of 2–3 mm. Reasoning: Overpacking prevents uniform heat transfer, leading to an artificially broad melt range.
- Step 3: Controlled Thermal Ramping. Insert the capillary into the melting point apparatus. Ramp the temperature rapidly to 35 °C, then strictly reduce the heating rate to 1 °C/min. Reasoning: A slow ramp rate near the expected melting point (44 °C) ensures thermodynamic equilibrium between the solid and liquid phases, preventing thermal lag.
- Step 4: Self-Validation Check. Record the temperature at the first sign of liquid (onset) and complete liquefaction (clear melt).
  - Validation: If the observed range is within 44–48 °C and spans

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2 °C (e.g., 45–46.5 °C), the sample is pure. If the range exceeds 2 °C or begins below 42 °C, the protocol invalidates the sample, mandating Protocol B.

Protocol B: Recrystallization and Purity Validation

If the compound has degraded or absorbed impurities, it must be recrystallized.

- Step 1: Solvent Selection. Create a dual-solvent system using Chloroform and Hexane (approx. 1:1 v/v). Reasoning: The compound is highly soluble in chloroform (due to its polarity) but insoluble in non-polar hexane.
- Step 2: Dissolution. Dissolve 1.0 g of the impure powder in a minimum volume of hot chloroform (approx. 55 °C).
- Step 3: Anti-Solvent Addition & Cooling. Slowly add hot hexane dropwise until the solution becomes faintly turbid. Allow the flask to cool to room temperature undisturbed, then transfer to a 4 °C refrigerator for 4 hours. Reasoning: Slow cooling allows the **2'-Bromo-2-hydroxyacetophenone** molecules to selectively assemble into a pure crystal lattice, excluding impurities into the mother liquor.
- Step 4: Self-Validation Check (TLC). Filter the resulting grayish-white crystals. Before proceeding to downstream synthesis, dissolve 1 mg of the crystal in methanol and spot it on a silica TLC plate (Eluent: 7:3 Hexane:Ethyl Acetate).
  - Validation: A single, crisp spot under UV (254 nm) validates the success of the recrystallization. Multiple spots require a repeat of the protocol.

Safety & Handling Causality

Halogenated acetophenones are highly reactive electrophiles. **2'-Bromo-2-hydroxyacetophenone** is classified as a corrosive substance and exhibits 1[1].

- Mechanism of Hazard: The electrophilic nature of the compound allows it to react rapidly with nucleophilic sulfhydryl (-SH) and amine (-NH2) groups present in the mucosal membranes of the eyes and respiratory tract, causing severe irritation and skin burns.
- Handling: All manipulations, particularly Protocol A and B, must be conducted within a certified Class II fume hood using nitrile gloves and chemical splash goggles.

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References

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Sources

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- 2. 2491-36-3 Cas No. | 2-Hydroxyphenacyl bromide | Apollo [store.apolloscientific.co.uk]
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